

1-(4-tert-Butylbenzyl)piperazine molecular weight and formula

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Compound of Interest

Compound Name: 1-(4-tert-Butylbenzyl)piperazine

Cat. No.: B1272187

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Technical Overview of 1-(4-tert-Butylbenzyl)piperazine

This document provides core technical specifications for the chemical compound **1-(4-tert-Butylbenzyl)piperazine**, focusing on its fundamental molecular properties. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

The essential molecular details of **1-(4-tert-Butylbenzyl)piperazine** are summarized below. This data is fundamental for any quantitative work, including stoichiometry, formulation, and analytical characterization.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₄ N ₂	[1] [2] [3] [4]
Molecular Weight	232.36 g/mol	[1] [2] [3] [4]
CAS Number	956-61-6	[2] [3] [4]

Note on Advanced Data: This guide focuses on the verified molecular weight and formula of **1-(4-tert-Butylbenzyl)piperazine**. The provision of detailed experimental protocols, such as

synthesis methods or analytical procedures (e.g., HPLC, NMR), and the creation of signaling pathway diagrams fall outside the scope of this document, as such information is highly specific to a particular research context and not universally available. These elements would require access to specific experimental data which is not provided.

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